

hCAII-IN-3 solubility issues in cell culture media

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Compound of Interest

Compound Name: hCAII-IN-3

Cat. No.: B15140364

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Technical Support Center: hCAII-IN-3

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **hCAII-IN-3**, a potent inhibitor of human carbonic anhydrase II (hCAII).

Frequently Asked Questions (FAQs)

Q1: What is **hCAII-IN-3** and what are its primary targets?

A1: **hCAII-IN-3** is a human carbonic anhydrase (hCA) inhibitor. It exhibits high affinity for several hCA isoforms with the following inhibition constants (Ki):

Isoform	Ki (nM)
hCA I	403.8
hCA II	5.1
hCA IX	10.2
hCA XII	5.2

Due to its potent and selective inhibition of hCAII, it is a valuable tool for studying the physiological and pathological roles of this enzyme.

Q2: What are the common research applications of **hCAII-IN-3**?

A2: **hCAII-IN-3** is primarily used in cancer research.^[1] Carbonic anhydrase II is implicated in regulating pH homeostasis in the tumor microenvironment, which is crucial for cancer cell proliferation, metabolism, and invasion. Therefore, **hCAII-IN-3** can be used to investigate the therapeutic potential of targeting hCAII in various cancers.

Q3: What is the CAS number for **hCAII-IN-3**?

A3: The CAS number for **hCAII-IN-3** is 2770927-76-7.^[2]

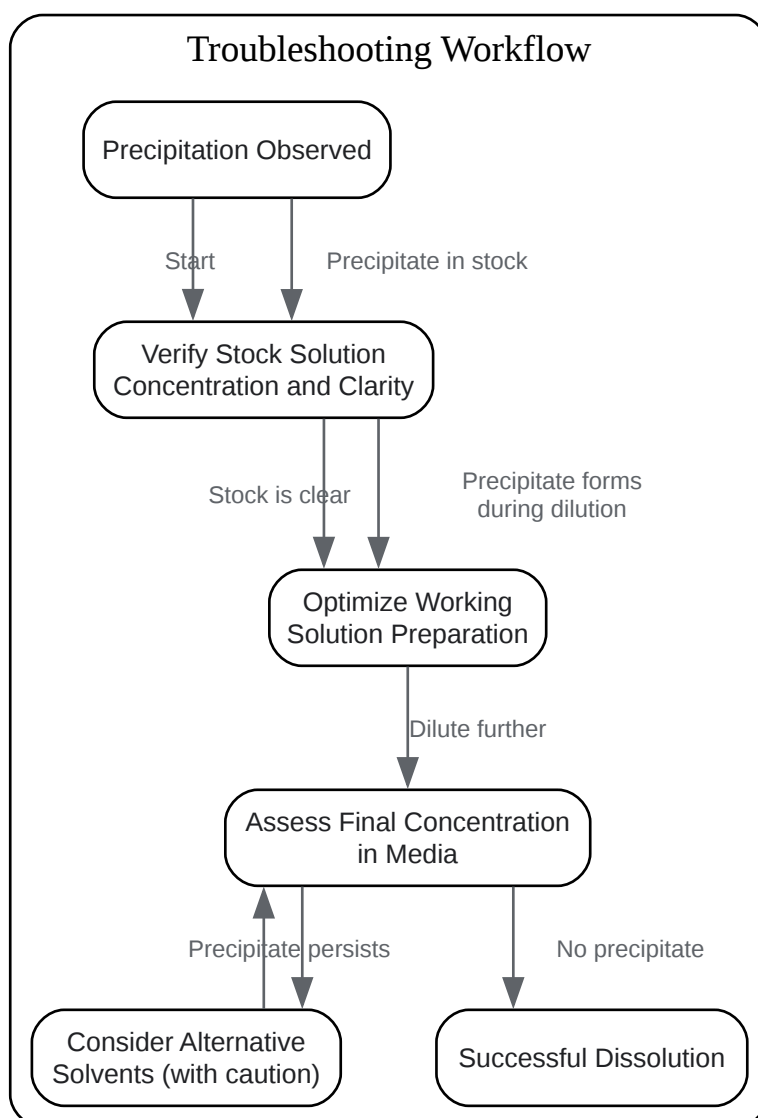
Troubleshooting Guide: Solubility Issues in Cell Culture Media

A common challenge encountered when working with small molecule inhibitors like **hCAII-IN-3** is poor solubility in aqueous cell culture media, leading to precipitation and inaccurate experimental results. This guide provides a systematic approach to addressing these issues.

Problem: Precipitate formation is observed in the cell culture medium after adding **hCAII-IN-3**.

Root Cause Analysis and Solutions:

This issue typically stems from the low aqueous solubility of the compound. The following workflow can help troubleshoot and resolve this problem.



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Troubleshooting workflow for **hCAII-IN-3** precipitation.

Detailed Steps:

- Stock Solution Preparation:
 - Recommended Solvent: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **hCAII-IN-3**. While specific solubility data for **hCAII-IN-3** is not readily available, similar sulfonamide inhibitors have a solubility of approximately 30 mg/mL in DMSO.

- Protocol:
 1. Warm the vial of **hCAII-IN-3** to room temperature before opening.
 2. Add a precise volume of high-purity, anhydrous DMSO to the vial to achieve a desired stock concentration (e.g., 10 mM).
 3. To aid dissolution, gently vortex the vial. If crystals persist, sonicate the solution in a water bath for 5-10 minutes.
 4. Visually inspect the solution to ensure it is clear and free of any precipitate before storing.
- Storage: Store the DMSO stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- Working Solution Preparation:
 - Serial Dilution: It is critical to perform serial dilutions of the high-concentration stock solution in your cell culture medium. Direct addition of a highly concentrated DMSO stock to the aqueous medium can cause the compound to precipitate out of solution.
 - Recommended Final DMSO Concentration: The final concentration of DMSO in your cell culture should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells.

Quantitative Data Summary for Similar Sulfonamide Inhibitors:

The following table provides solubility data for a similar sulfonamide-based inhibitor (KN-93) and can be used as a general guideline for **hCAII-IN-3**.

Solvent	Approximate Solubility (mg/mL)
DMSO	~30
Ethanol	~30
Dimethyl Formamide	~30
1:2 Ethanol:PBS (pH 7.2)	~0.25

Experimental Protocols

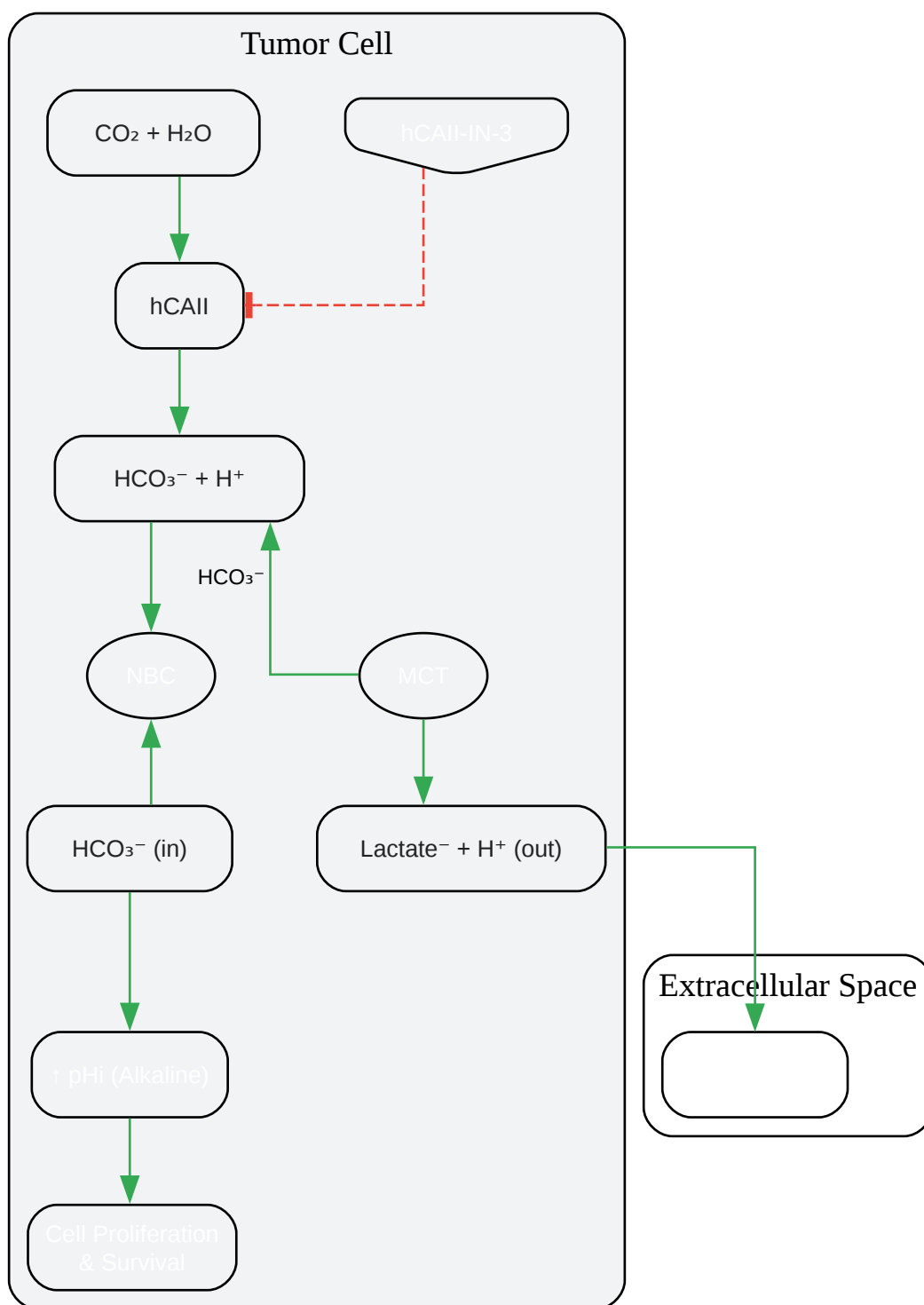
Protocol for Preparing a 10 mM Stock Solution of **hCAII-IN-3** in DMSO:

- Materials:
 - hCAII-IN-3** (Molecular Weight: 347.43 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Calculate the mass of **hCAII-IN-3** required to make a 10 mM stock solution. For 1 mL of stock, you will need 3.47 mg of **hCAII-IN-3**.
 - Weigh the calculated amount of **hCAII-IN-3** into a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to the tube.
 - Vortex the tube until the compound is completely dissolved. If necessary, use a sonicator for a few minutes.
 - Visually confirm that the solution is clear.
 - Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

Signaling Pathway

hCAII and the Regulation of Intracellular pH in Cancer Cells

Carbonic anhydrase II plays a crucial role in maintaining the pH homeostasis of cancer cells, which is essential for their survival and proliferation. The enzyme catalyzes the reversible hydration of carbon dioxide (CO_2) to bicarbonate (HCO_3^-) and a proton (H^+). This activity is coupled with various ion transporters to regulate intracellular pH (pHi) and extracellular pH (pHe).



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Role of hCAII in tumor cell pH regulation.

This diagram illustrates how intracellular hCAII contributes to an alkaline intracellular pH, which promotes cancer cell proliferation and survival, while contributing to an acidic extracellular environment. **hCAII-IN-3** inhibits this process by blocking the catalytic activity of hCAII.

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References

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